

Scale-up Synthesis of 3,5-Dimethyl-1-adamantanol: Application Notes and Protocols

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Compound of Interest

Compound Name: 3,5-Dimethyl-1-adamantanol

Cat. No.: B133686

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the scale-up synthesis of **3,5-Dimethyl-1-adamantanol**, a key intermediate in the development of various therapeutic agents. The unique rigid and lipophilic structure of the adamantane cage makes it a valuable scaffold in medicinal chemistry. These guidelines are intended to assist researchers in transitioning from laboratory-scale synthesis to larger-scale production.

Introduction

3,5-Dimethyl-1-adamantanol is a tertiary alcohol derivative of adamantane. Its synthesis on a larger scale requires careful consideration of reaction conditions, purification methods, and safety protocols to ensure high yield and purity. This document outlines two primary synthetic routes for the scale-up production of **3,5-Dimethyl-1-adamantanol**, starting from 1,3-dimethyladamantane.

Physicochemical Properties

A summary of the relevant physical and chemical properties of **3,5-Dimethyl-1-adamantanol** is presented in Table 1.

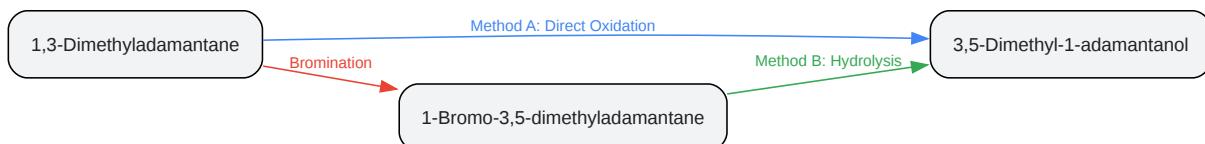
Property	Value	Reference
CAS Number	707-37-9	[1] [2]
Molecular Formula	C ₁₂ H ₂₀ O	[1] [2]
Molecular Weight	180.29 g/mol	[1] [2]
Appearance	White crystalline solid	
Melting Point	Not specified	
Boiling Point	Not specified	
Solubility	Soluble in organic solvents	

Synthetic Routes for Scale-up

Two primary methods are considered for the scale-up synthesis of **3,5-Dimethyl-1-adamantanol**:

- Method A: Direct oxidation of 1,3-dimethyladamantane.
- Method B: Bromination of 1,3-dimethyladamantane followed by hydrolysis.

The choice of method will depend on factors such as the availability of starting materials, desired purity, and the scale of the synthesis.



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Caption: Overview of synthetic routes to **3,5-Dimethyl-1-adamantanol**.

Method A: Direct Oxidation of 1,3-Dimethyladamantane

This method involves the direct hydroxylation of the tertiary carbon atom of 1,3-dimethyladamantane. A reported procedure utilizes a manganese-catalyzed oxidation.

Experimental Protocol

Reaction Setup:

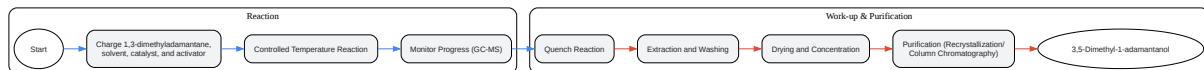
- To a stirred solution of 1,3-dimethyladamantane in a suitable solvent (e.g., a mixture of bromotrichloromethane and water), add a catalytic amount of a manganese salt (e.g., manganese(II) acetate) and a pyridine-based activator.
- The reaction is typically carried out at a controlled temperature.
- Monitor the reaction progress by a suitable analytical technique (e.g., GC-MS).

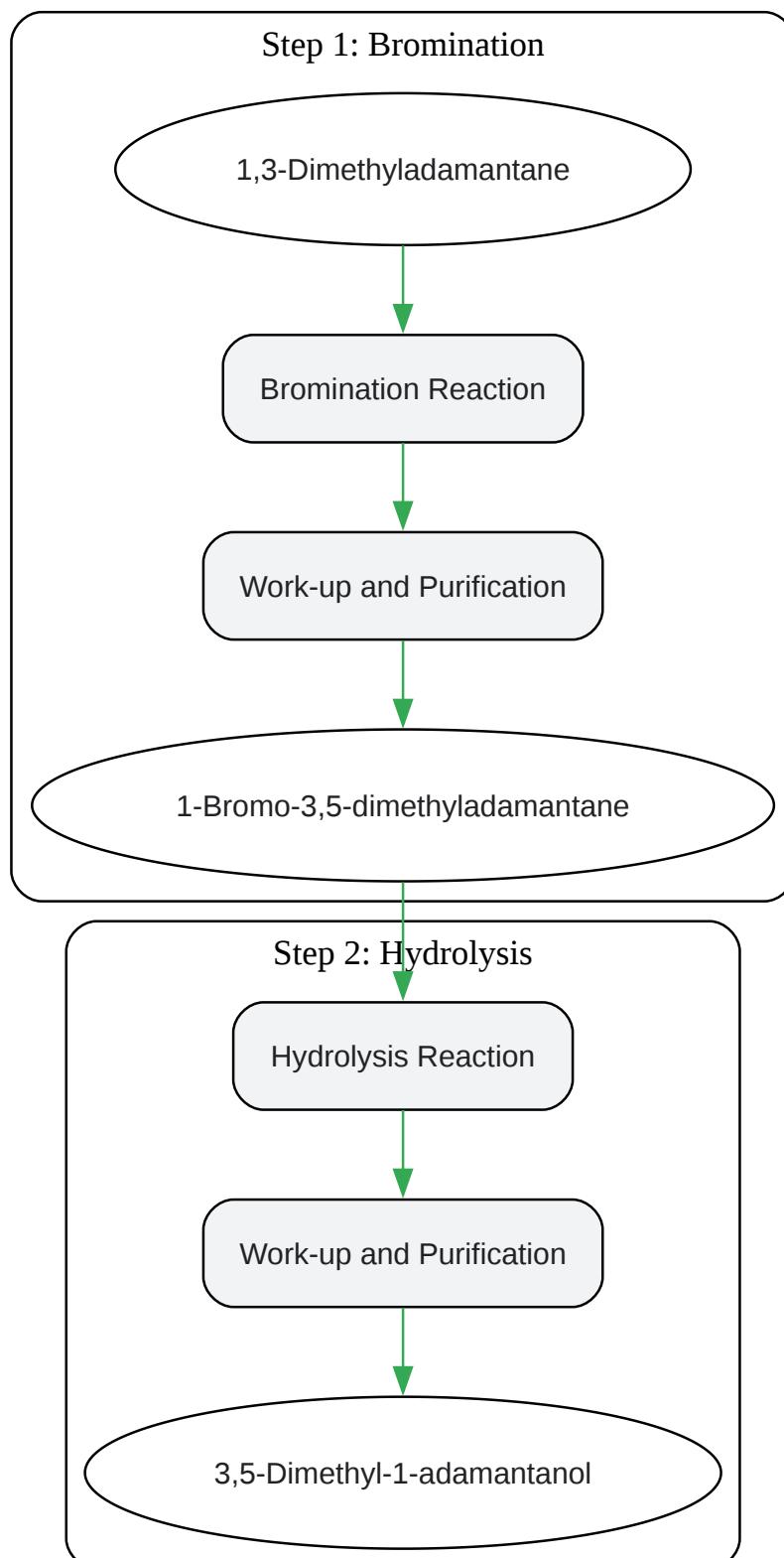
Work-up and Purification:

- Upon completion, quench the reaction and separate the organic layer.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent or by column chromatography.

A specific example reports a yield of 79% for the synthesis of 3,5-dimethyladamantan-1-ol by the reaction of 1,3-dimethyladamantane with bromotrichloromethane and water in the presence of manganese salts and pyridine.[\[3\]](#)

Process Workflow



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